

Licochalcone B Stock Solution Storage & Stability

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Compound Focus: Licochalcone B

CAS No.: 58749-23-8

Cat. No.: S533102

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The table below summarizes the key storage parameters for **Licochalcone B** stock solutions based on manufacturer specifications.

Parameter	Recommended Condition
Solvent	DMSO [1] [2] [3]
Short-Term Storage	-20°C for 1 month (protect from light) [2] [3]
Long-Term Storage	-80°C for 6 months (protect from light) [2] [3]
Note on Solubility	Hygroscopic (moisture-absorbing) DMSO can reduce solubility; use fresh, dry DMSO for stock preparation [1].

Step-by-Step Stock Solution Preparation Protocol

- Calculate & Weigh:** Calculate the required mass of **Licochalcone B** powder to achieve your desired concentration. The molecular weight is **286.28 g/mol** [1] [4] [2]. Weigh the compound using an analytical balance.

- **Dissolve in DMSO:** Use fresh, anhydrous DMSO as the solvent. The typical solubility of **Licochalcone B** in DMSO is approximately **57-83 mg/mL** (about 199-291 mM) [1] [2].
- **Mix Thoroughly:** Vortex the mixture until the powder is completely dissolved. If needed, briefly warm the tube in a 37°C water bath and use sonication to aid dissolution [5] [2].
- **Protect from Light:** Wrap the tube in aluminum foil immediately after preparation [3].
- **Aliquot for Storage:** Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles and prevent contamination.
- **Label Clearly:** Label each aliquot with the compound name, concentration, date of preparation, solvent used, and your initials.
- **Store Appropriately:** Place the aliquots at **-20°C for short-term use (1 month)** or **-80°C for long-term storage (6 months)** [2] [3].

Troubleshooting Common Issues

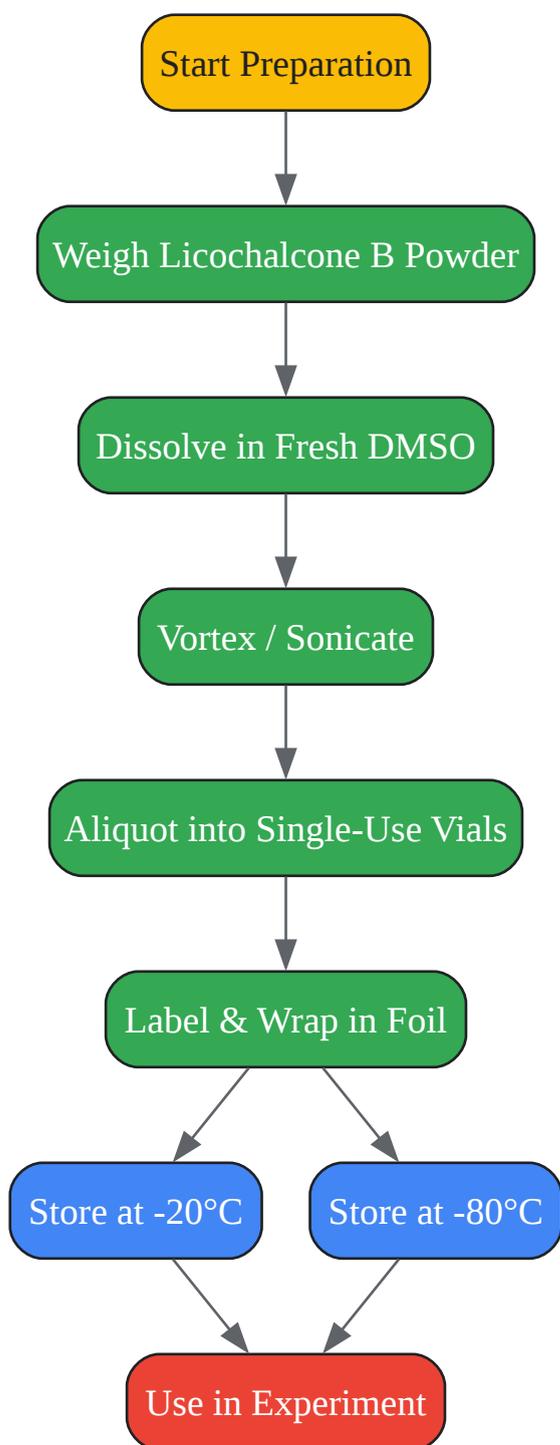
- **Problem: Precipitation after thawing or dilution**
 - **Cause:** The compound may have crystallized or the final DMSO concentration in the assay buffer was too low.
 - **Solution:** Warm the stock solution to room temperature and vortex. For working solutions, ensure the DMSO concentration is kept low but sufficient to maintain solubility (e.g., <0.5-1%) [2].
- **Problem: Suspected loss of bioactivity**
 - **Cause:** Degradation due to prolonged storage, repeated freeze-thaw cycles, or improper storage temperature.
 - **Solution:** Always store at recommended temperatures, use single-use aliquots, and avoid repeated thawing. Periodically check the solution for any color change or visible particles.
- **Problem: Cloudiness in culture medium**
 - **Cause:** This is a common issue when an aqueous buffer is added to the DMSO stock, as the compound can come out of solution.
 - **Solution:** Add the stock solution to the medium drop-wise while vortexing to ensure even dispersion. Prepare fresh working solutions for each experiment.

Experimental Best Practices

- **In Vivo Formulations:** For animal studies, **Licochalcone B** can be administered via oral gavage. A homogeneous suspension can be prepared using vehicles like 0.5% Carboxymethyl cellulose (CMC-Na), with a typical working concentration of ≥ 5 mg/mL [1].
- **Handling Light-Sensitive Compounds:** Perform procedures under dim light when possible, and use amber vials or foil-wrapped tubes for all storage [6] [3].

Diagram: Licochalcone B Stock Solution Workflow

The diagram below outlines the logical workflow for preparing and handling your stock solution.



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